

# Application Notes and Protocols: Enhancing Organic Solar Cell Efficiency with Zinc Acetylacetonate Doping

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Compound of Interest		
Compound Name:	Zinc acetylacetonate	
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## **Abstract**

Interface engineering is a critical strategy for enhancing the performance of organic solar cells (OSCs). The incorporation of a cathode interface layer (CIL) between the active layer and the cathode is a common approach to improve electron collection and block holes. This document details the application of **zinc acetylacetonate** (ZAA) as a dopant in a perylene diimides functionalized with amino oxide (PDINO) CIL to significantly boost the power conversion efficiency (PCE) of OSCs. Doping PDINO with ZAA lowers the electron affinity level and improves the conductivity of the CIL, leading to reduced charge recombination and enhanced charge extraction and transport. This protocol provides a comprehensive guide to the fabrication and characterization of high-performance OSCs utilizing a ZAA-doped PDINO CIL.

#### Introduction

Organic solar cells offer a promising renewable energy technology due to their potential for low-cost, flexible, and large-area fabrication. A key component in achieving high-efficiency OSCs is the engineering of interfacial layers. The cathode interface layer plays a crucial role in facilitating efficient electron transport from the active layer to the cathode while blocking the transport of holes. Perylene diimide derivatives, such as PDINO, have emerged as effective CIL materials.



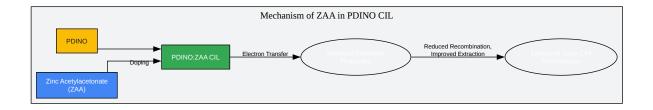
Recent studies have demonstrated that the performance of PDINO-based CILs can be further enhanced through doping. **Zinc acetylacetonate** (ZAA), a cost-effective and solution-processable metal complex, has been identified as an effective n-type dopant for PDINO. The electron transfer from ZAA to PDINO improves the electronic properties of the CIL, resulting in a notable increase in the power conversion efficiency of the OSC. This document provides detailed protocols for the preparation of ZAA-doped PDINO solutions and the fabrication of OSCs with an enhanced CIL.

#### **Mechanism of Action**

The improvement in solar cell performance upon doping PDINO with ZAA is attributed to a favorable modification of the electronic properties at the cathode interface.

- Electron Transfer: An electron transfer occurs from the zinc acetylacetonate to the PDINO molecules. This n-doping process increases the electron concentration in the PDINO layer.
- Reduced Electron Affinity: The doping process leads to a lowering of the electron affinity
  level of the CIL. This creates a more favorable energy level alignment between the active
  layer's lowest unoccupied molecular orbital (LUMO) and the cathode's work function,
  facilitating more efficient electron extraction.
- Improved Conductivity: The increased electron concentration enhances the electrical conductivity of the CIL. This improved charge transport within the CIL minimizes resistive losses.
- Reduced Charge Recombination: The enhanced electron extraction and transport at the
  interface reduce the likelihood of charge recombination, where electrons and holes
  recombine before being collected at their respective electrodes. This leads to an increase in
  both the short-circuit current density (Jsc) and the fill factor (FF).





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Mechanism of ZAA doping in PDINO CIL.

#### **Data Presentation**

The following tables summarize the quantitative data from studies on OSCs with and without ZAA-doped PDINO CILs. The data highlights the significant improvements in key photovoltaic parameters.

Table 1: Performance of PM6:BTP-eC9 Organic Solar Cells with Different Cathode Interface Layers.

Cathode Interface Layer (CIL)	CIL Thickness (nm)	Voc (V)	Jsc (mA/cm²)	Fill Factor (%)	Power Conversion Efficiency (PCE) (%)
PDINO	10	0.827	26.01	67.0	16.4
PDINO + 5 wt% ZAA	10	0.836	26.57	71.7	17.1[1][2][3] [4]
PDINO	70	-	-	-	13.8
PDINO + 5 wt% ZAA	70	-	-	75.5	15.4[1][2][3] [4]



## **Experimental Protocols**

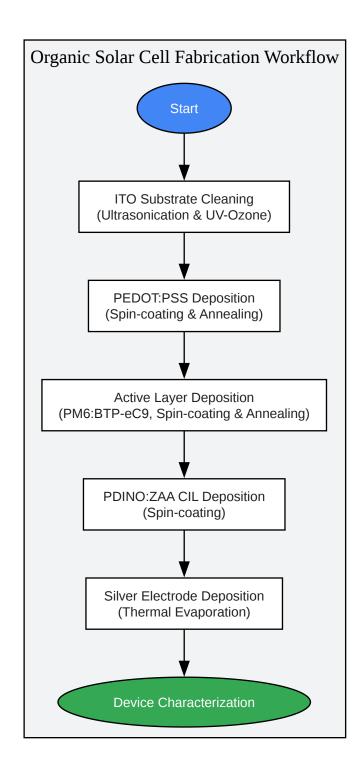
This section provides detailed methodologies for the fabrication of organic solar cells with a ZAA-doped PDINO cathode interface layer.

## **Materials and Reagents**

- Indium tin oxide (ITO) coated glass substrates
- Deionized water
- Acetone (ACS grade)
- Isopropyl alcohol (ACS grade)
- Poly(3,4-ethylenedioxythiophene) polystyrene sulfonate (PEDOT:PSS) solution
- Active layer materials: PM6 and BTP-eC9
- Chloroform (anhydrous)
- 1,8-Diiodooctane (DIO)
- Perylene diimides functionalized with amino oxide (PDINO)
- Zinc acetylacetonate (ZAA)
- Ethanol (anhydrous)
- Silver (Ag) evaporation pellets (99.99%)

# **Experimental Workflow**





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Fabrication workflow for OSCs with a ZAA-doped CIL.

### **Detailed Protocols**

1. Substrate Cleaning



- Sequentially clean the ITO-coated glass substrates by ultrasonication in deionized water, acetone, and isopropyl alcohol for 15 minutes each.
- Dry the substrates with a stream of nitrogen gas.
- Treat the substrates with UV-Ozone for 15 minutes to improve the wettability and work function of the ITO surface.
- 2. Hole Transport Layer (HTL) Deposition
- Deposit a layer of PEDOT:PSS onto the cleaned ITO substrate by spin-coating at 3000 rpm for 30 seconds.
- Anneal the substrates at 150°C for 15 minutes in a convection oven.
- Transfer the substrates into a nitrogen-filled glovebox.
- 3. Active Layer Deposition
- Prepare the active layer solution by dissolving PM6 and BTP-eC9 (1:1.2 weight ratio) in chloroform at a total concentration of 16 mg/mL.
- Add 0.5% v/v of 1,8-diiodooctane (DIO) as a solvent additive.
- Stir the solution overnight at 40°C in the glovebox.
- Spin-coat the active layer solution onto the PEDOT:PSS layer at 2500 rpm for 30 seconds.
- Anneal the substrates at 110°C for 10 minutes on a hotplate inside the glovebox.
- 4. Cathode Interface Layer (CIL) Deposition
- Prepare the PDINO:ZAA solution by dissolving PDINO in ethanol at a concentration of 1 mg/mL.
- Add zinc acetylacetonate (ZAA) to the PDINO solution to achieve a 5 wt% doping concentration relative to PDINO.



- Stir the solution for at least 2 hours to ensure complete dissolution.
- Spin-coat the PDINO:ZAA solution onto the active layer at 3000 rpm for 30 seconds to achieve a film thickness of approximately 10 nm.
- 5. Cathode Deposition
- Transfer the substrates to a thermal evaporator chamber.
- Deposit a 100 nm thick silver (Ag) electrode through a shadow mask at a deposition rate of 0.1-0.2 nm/s under a vacuum of less than 5 x 10-6 Torr.
- 6. Device Characterization
- Measure the current density-voltage (J-V) characteristics of the fabricated devices using a solar simulator under AM 1.5G illumination (100 mW/cm²).
- Determine the external quantum efficiency (EQE) using a dedicated EQE measurement system.

## Conclusion

The use of **zinc acetylacetonate** as a dopant for the PDINO cathode interface layer presents a simple, cost-effective, and highly effective strategy for improving the power conversion efficiency of organic solar cells. The enhanced electronic properties of the ZAA-doped CIL lead to more efficient charge extraction and reduced recombination losses, ultimately resulting in superior device performance. The detailed protocols provided in this document offer a clear and reproducible method for fabricating high-efficiency organic solar cells, which can be a valuable tool for researchers in the field of photovoltaics and organic electronics.

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